

# Personal protective equipment for handling 3,5-Dibromopyridine-d3

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## Compound of Interest

Compound Name: 3,5-Dibromopyridine-d3

Cat. No.: B580803

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## Essential Safety and Handling Guide for 3,5-Dibromopyridine-d3

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,5-Dibromopyridine-d3**. It is intended for researchers, scientists, and professionals in drug development.

Chemical Identifier: **3,5-Dibromopyridine-d3** CAS Number: Not available for the deuterated form; 625-92-3 for the non-deuterated analogue.

## Hazard Identification and Classification

3,5-Dibromopyridine is classified as a hazardous substance. The deuterated form should be handled with the same precautions.

GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H302: Harmful if swallowed.

- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.

Signal Word: Warning

Hazard Pictogram:

- GHS07: Exclamation Mark

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.

Protection Type	Specific Equipment	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn in conjunction with goggles when there is a risk of splashing.	To protect against splashes and dust that can cause serious eye irritation.
Hand Protection	Chemically resistant gloves such as nitrile or neoprene. For substances with unknown toxicity, a double-gloving approach with a flexible laminate glove under a heavy-duty outer glove is recommended.	To prevent skin contact which can cause irritation and potential systemic toxicity.
Body Protection	A flame-resistant lab coat is required. For larger quantities or when splashing is likely, a chemically resistant apron over the lab coat is advised.	To protect the skin from contamination and prevent the spread of the chemical.
Respiratory Protection	A NIOSH-approved N95 dust mask or higher is necessary when handling the solid form to avoid inhaling dust particles. All work with this compound should be performed in a certified chemical fume hood.	To prevent respiratory tract irritation.
Foot Protection	Closed-toe shoes are mandatory in the laboratory.	To protect feet from spills and falling objects.

## Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C5D3Br2N	N/A
Molecular Weight	239.91 g/mol (calculated)	N/A
Appearance	Solid	
Melting Point	110-115 °C	
Boiling Point	222 °C	
Solubility	Soluble in Chloroform and Methanol. Insoluble in water.	
Storage	Store in a cool, well-ventilated area away from ignition sources. Keep container tightly closed.	N/A

## Experimental Protocol: Handling and Use

### 1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational.
- Verify that an emergency eyewash station and safety shower are accessible.
- Prepare all necessary equipment and reagents before handling the compound.
- Have a spill kit readily available containing absorbent materials like sand or vermiculite.

### 2. Weighing and Dispensing:

- Perform all manipulations of the solid compound within the chemical fume hood to minimize inhalation risk.
- Use anti-static weighing paper or a container to prevent dispersal of the powder.
- Close the primary container immediately after dispensing the desired amount.

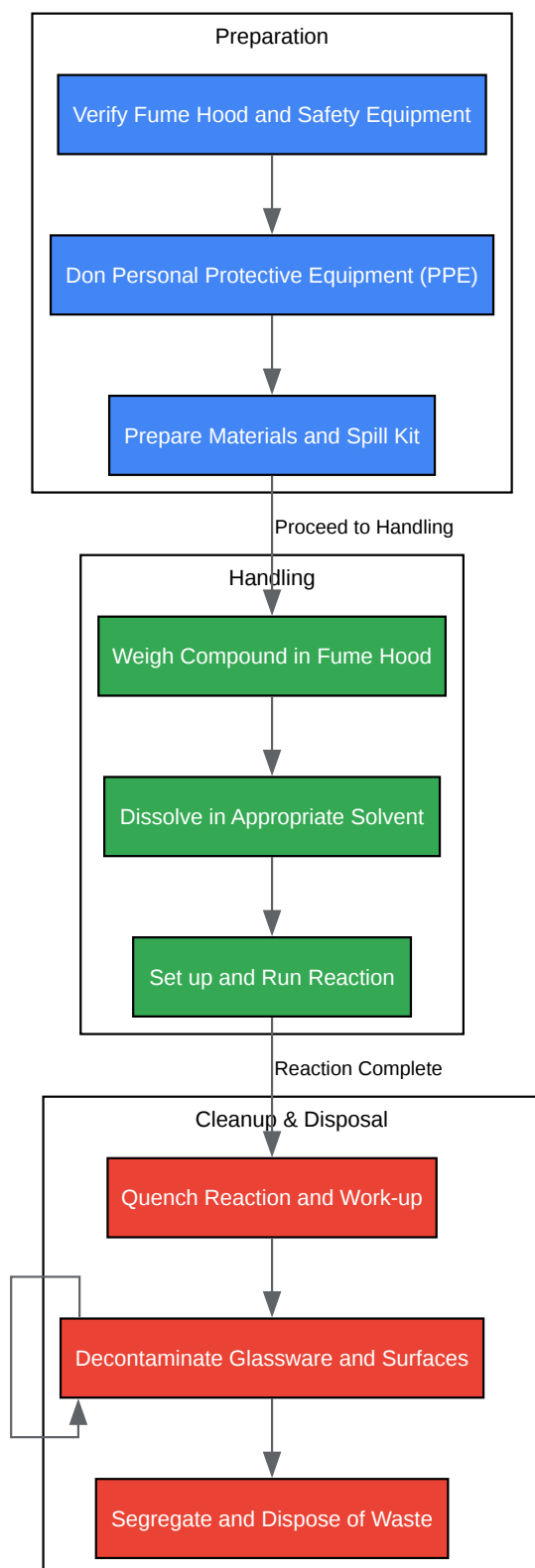
### 3. Dissolution and Reaction Setup:

- When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- If the process generates heat, use an ice bath for cooling.
- Ensure all reaction vessels are properly clamped and secured.

#### 4. Post-Reaction Work-up and Decontamination:

- Quench the reaction carefully in the fume hood.
- Decontaminate all glassware and equipment that came into contact with **3,5-Dibromopyridine-d3**. Wash with an appropriate solvent, followed by soap and water.
- Wipe down the work surface in the fume hood with a suitable solvent and then with a cleaning solution.

## Operational Workflow Diagram



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Caption: Workflow for the safe handling of **3,5-Dibromopyridine-d3**.

## Disposal Plan

### Waste Segregation and Collection:

- All solid waste contaminated with **3,5-Dibromopyridine-d3** (e.g., weighing paper, gloves, absorbent materials) should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid waste containing this compound must be collected in a separate, sealed, and labeled container for halogenated organic waste. Do not mix with non-halogenated waste streams.

### Disposal Procedure:

- Dispose of all waste in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal protocols and to arrange for pickup of hazardous waste.
- Do not pour any waste containing this chemical down the drain or dispose of it with general laboratory trash.

## Emergency Procedures

Exposure Type	Immediate Action
Inhalation	Move the affected person to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wearing appropriate PPE, cover the spill with an inert absorbent material such as sand or vermiculite. Sweep up the material and place it in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

- To cite this document: BenchChem. [Personal protective equipment for handling 3,5-Dibromopyridine-d3]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b580803#personal-protective-equipment-for-handling-3-5-dibromopyridine-d3\]](https://www.benchchem.com/product/b580803#personal-protective-equipment-for-handling-3-5-dibromopyridine-d3)

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